

Essential Safety and Operational Guide for Handling 3-Hydroxy-4-methylbenzoic Acid

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Compound of Interest

Compound Name: 3-Hydroxy-4-methylbenzoic acid

Cat. No.: B044023

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For Immediate Use by Laboratory Professionals

This guide provides critical safety protocols and logistical plans for the handling and disposal of **3-Hydroxy-4-methylbenzoic acid** (CAS No. 586-30-1). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals. Adherence to these step-by-step instructions is essential for minimizing risks and ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

3-Hydroxy-4-methylbenzoic acid is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and respiratory irritation.^[1] Therefore, stringent adherence to Personal Protective Equipment (PPE) protocols is mandatory.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specific Recommendation	Standard
Respiratory	NIOSH-approved N95 (or equivalent) dust mask. Required when handling the powder form to prevent inhalation.	NIOSH (US) or EN 143 (EU)
Eye & Face	Chemical safety goggles or glasses with side shields. A face shield should be considered if there is a risk of splashing.	ANSI Z87.1 (US) or EN 166 (EU)
Hand	Chemical-resistant gloves. Nitrile or Neoprene gloves are recommended for their resistance to a range of organic acids. ^{[2][3]} Always inspect gloves for integrity before use and replace them immediately if they become contaminated.	ASTM F1001 (US) or EN 374 (EU)
Body	Laboratory coat. Additional protective clothing may be necessary for large-scale operations.	N/A

Occupational Exposure Limits

As of the latest available data, no specific occupational exposure limits (OELs), such as Threshold Limit Values (TLVs) or Permissible Exposure Limits (PELs), have been established for **3-Hydroxy-4-methylbenzoic acid** by major regulatory bodies including OSHA, NIOSH, and ACGIH. In the absence of established limits, it is crucial to handle this chemical with a high degree of caution and to minimize exposure through the consistent use of the recommended PPE and engineering controls.

Table 2: Occupational Exposure Limits

Organization	Limit Type	Value
OSHA	PEL (Permissible Exposure Limit)	Not Established
ACGIH	TLV (Threshold Limit Value)	Not Established
NIOSH	REL (Recommended Exposure Limit)	Not Established

Safe Handling and Storage Protocol

Adherence to proper handling and storage procedures is critical to prevent accidental exposure and maintain the chemical's integrity.

Handling:

- Ventilation: Always handle **3-Hydroxy-4-methylbenzoic acid** in a well-ventilated area. A fume hood is recommended, especially when working with the powdered form or when heating the substance.
- Avoid Contact: Prevent all direct contact with the skin, eyes, and clothing. Do not breathe in the dust.
- Hygiene: Wash hands thoroughly with soap and water after handling the chemical and before eating, drinking, or smoking.
- Equipment: Use dedicated, properly cleaned, and dry equipment for handling.

Storage:

- Container: Store in a tightly sealed, original container.
- Location: Keep in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition.^[1]
- Incompatibilities: Store separately from strong oxidizing agents, bases, and reducing agents.

Emergency and Spill Response

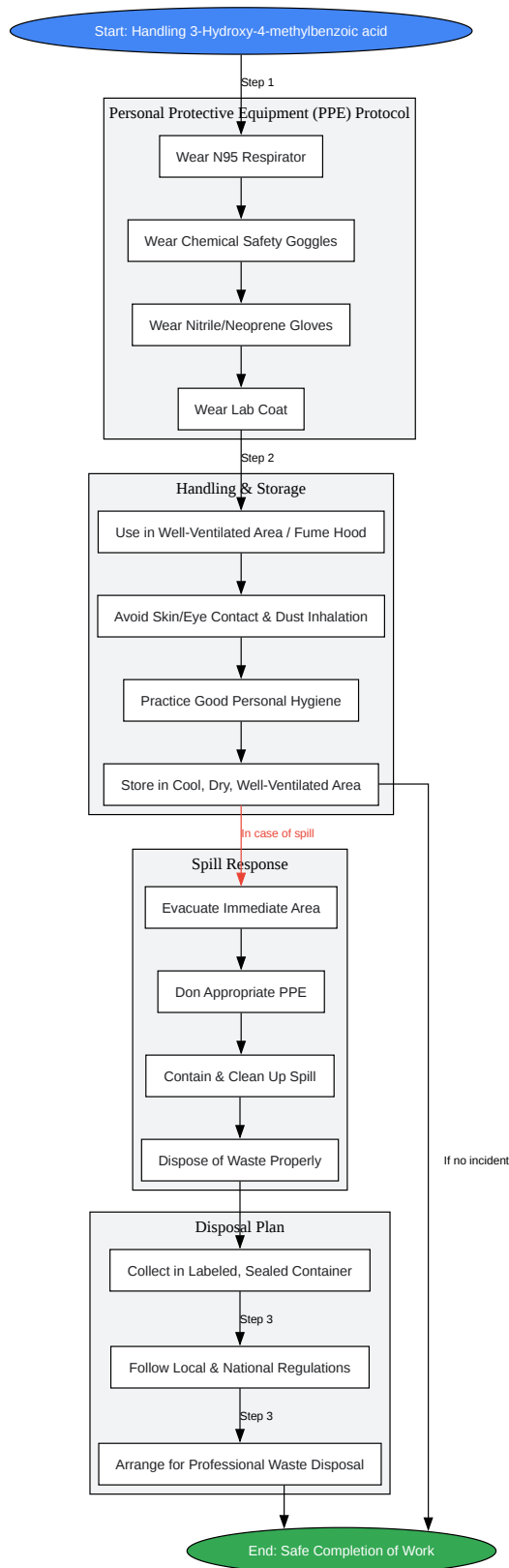
Immediate and appropriate action is required in the event of a spill or accidental exposure.

Accidental Exposure:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, while holding the eyelids open. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.
- **Inhalation:** Move the affected person to fresh air. If they are not breathing, provide artificial respiration. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Spill Cleanup Protocol:

- **Evacuate:** Clear the immediate area of all personnel.
- **Ventilate:** Ensure the area is well-ventilated.
- **PPE:** Put on the appropriate PPE as outlined in Table 1.
- **Contain:** For solid spills, carefully sweep or vacuum the material, avoiding dust generation. Place the collected material into a suitable, labeled container for disposal.
- **Decontaminate:** Clean the spill area with a suitable solvent or detergent and water. Collect the cleaning materials for disposal as hazardous waste.
- **Report:** Report the incident to the laboratory supervisor.



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Caption: Workflow for the safe handling and disposal of **3-Hydroxy-4-methylbenzoic acid**.

Disposal Plan

Proper disposal of **3-Hydroxy-4-methylbenzoic acid** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste material (including the chemical itself and any contaminated items like gloves, paper towels, etc.) in a clearly labeled, sealed, and chemically compatible container.
 - The label should include the words "Hazardous Waste" and the chemical name: "**3-Hydroxy-4-methylbenzoic Acid**".
- Storage of Waste:
 - Store the waste container in a designated, secure area, away from incompatible materials.
- Disposal Procedure:
 - Dispose of the chemical waste through a licensed and approved hazardous waste disposal company.
 - Do not dispose of this chemical down the drain or in regular trash.
 - Follow all local, state, and federal regulations for hazardous waste disposal.^{[4][5]}

This guide is intended to provide essential, immediate safety and logistical information. Always refer to the full Safety Data Sheet (SDS) for this chemical before use and consult with your institution's Environmental Health and Safety (EHS) department for any specific questions or concerns.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 3-Hydroxy-4-methylbenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044023#personal-protective-equipment-for-handling-3-hydroxy-4-methylbenzoic-acid]

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